

KIN1148 shelf life and storage conditions

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Compound of Interest

Compound Name: KIN1148

Cat. No.: B15567347

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KIN1148 Technical Support Center

This technical support guide provides essential information on the shelf life and storage conditions for **KIN1148**. Adhering to these guidelines is crucial for maintaining the integrity and efficacy of the compound in research applications.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for a **KIN1148** stock solution?

A1: For optimal stability, **KIN1148** stock solutions should be stored at -80°C for up to two years or at -20°C for up to one year[1]. To avoid degradation from repeated freeze-thaw cycles, it is recommended to store the compound in small aliquots[2].

Q2: How should I store **KIN1148** that has been formulated into liposomes?

A2: Liposomal formulations of **KIN1148** have been shown to be stable for at least four months when stored at 4°C[1].

Q3: In what solvent can I dissolve **KIN1148**?

A3: **KIN1148** can be solubilized in 100% DMSO to create a stock solution, for example, at a concentration of 10 mM[2].

Q4: How can I minimize the degradation of **KIN1148** during handling?

A4: To prevent degradation, it is crucial to avoid multiple freeze-thaw cycles. Prepare small aliquots of your stock solution for individual experiments[2].

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Reduced or inconsistent activity of KIN1148 in experiments.	Improper storage temperature.	Verify that the KIN1148 stock solution has been consistently stored at -80°C or -20°C. For liposomal formulations, ensure storage at 4°C.
Repeated freeze-thaw cycles.	Prepare single-use aliquots from the main stock solution to minimize freezing and thawing.	
Exceeded shelf life.	Check the date of preparation and ensure it is within the recommended shelf life (2 years at -80°C, 1 year at -20°C for stock solutions; 4 months at 4°C for liposomal formulations) [1].	
Precipitation observed in the KIN1148 stock solution upon thawing.	Low solubility at room temperature.	Gently warm the solution and vortex to redissolve the compound completely before use. Ensure the final concentration in your experimental setup does not exceed the solubility limit in the working buffer.

Storage and Handling Summary

The following table summarizes the recommended storage conditions and shelf life for **KIN1148** in different formulations.

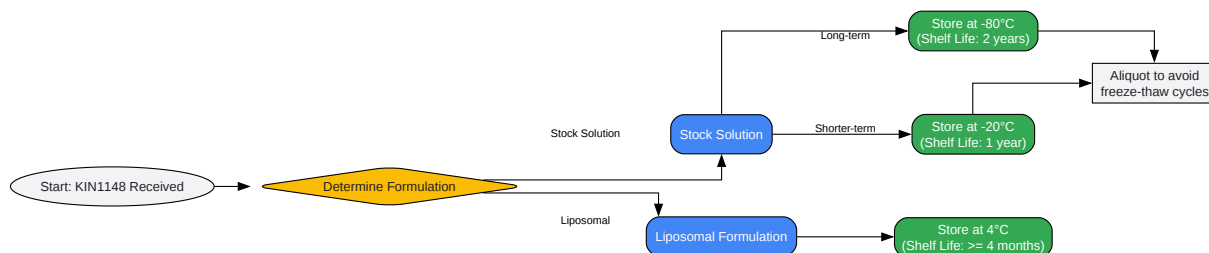
Formulation	Storage Temperature	Shelf Life	Source
Stock Solution	-80°C	2 years	[1]
-20°C	1 year	[1]	
Liposomal Formulation	4°C	At least 4 months	[1]

Experimental Protocols

Preparation of KIN1148 Stock Solution

To prepare a 10 mM stock solution, **KIN1148** can be solubilized in 100% DMSO[2]. It is advisable to store this stock solution in small, single-use aliquots to prevent repeated freeze-thaw cycles[2].

KIN1148 Storage Decision Pathway



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Caption: Decision workflow for the appropriate storage of **KIN1148** based on its formulation.

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References

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